

Application Notes and Protocols: Preparation of PF-4455242 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: PF-4455242 hydrochloride

Cat. No.: B610034

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

PF-4455242 hydrochloride is a selective and short-acting antagonist of the κ -opioid receptor (KOR).[1][2] Developed by Pfizer, it has been investigated for its potential therapeutic effects in treating conditions such as bipolar disorder, depression, and substance abuse.[1] As a G protein-coupled receptor (GPCR), the KOR is involved in modulating pain, mood, and addiction.[3] **PF-4455242 hydrochloride** acts by blocking the binding of endogenous opioid peptides, such as dynorphins, to the KOR, thereby inhibiting its signaling cascade.[3][4] Accurate preparation of stock solutions is critical for ensuring reproducible and reliable results in preclinical research. This document provides a detailed protocol for the preparation, storage, and handling of **PF-4455242 hydrochloride** stock solutions.

Data Presentation

A summary of the key quantitative data for **PF-4455242 hydrochloride** is presented in the table below for easy reference.

Property	Value	Source
CAS Number	1322001-35-3	[5]
Molecular Formula	C ₂₁ H ₂₉ ClN ₂ O ₂ S	[5]
Molecular Weight	408.99 g/mol	[5]
Purity	>98%	[5]
Appearance	Solid powder	[5]
Solubility	Soluble in DMSO	[5]
Storage (Solid)	Short-term (days to weeks): 0 - 4°C, dry and dark. Long-term (months to years): -20°C, dry and dark.	[5]
Storage (Stock Solution)	Short-term (days to weeks): 0 - 4°C. Long-term (months): -20°C.	[5]
Shelf Life (Solid)	>2 years if stored properly	[5]

Experimental Protocols

Materials:

- **PF-4455242 hydrochloride** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous, sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM Stock Solution:

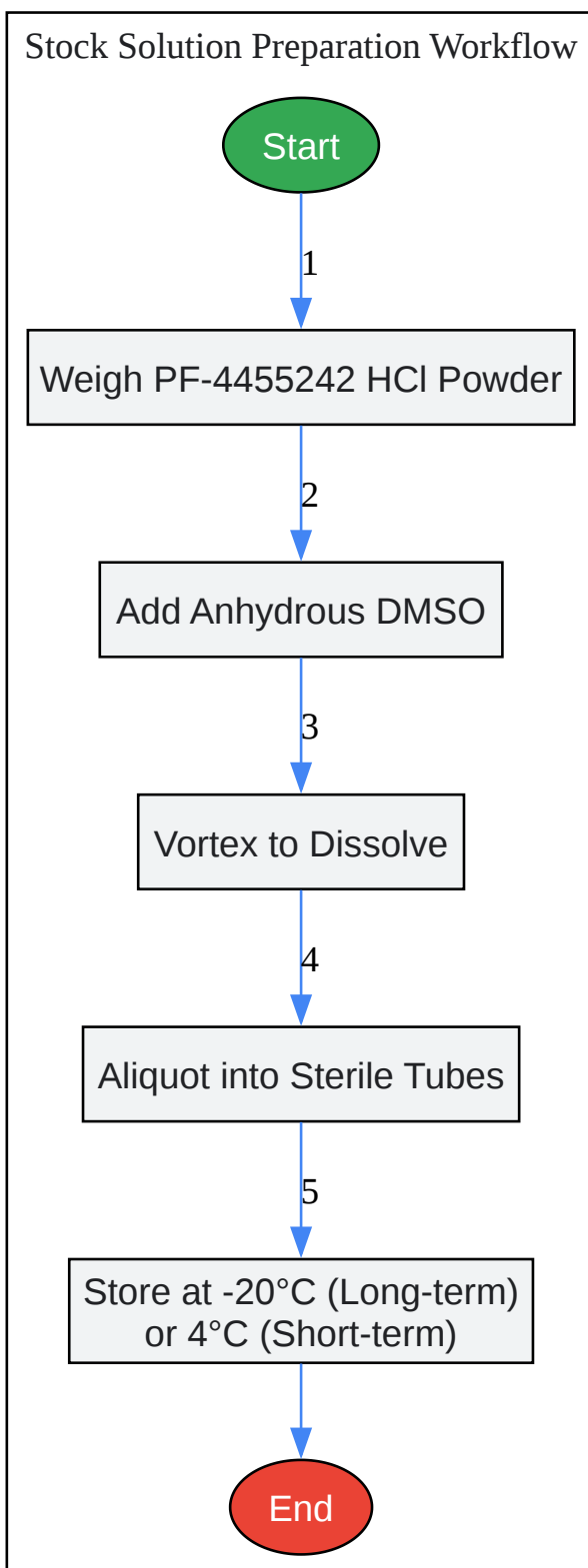
- Pre-weighing Preparation: Before opening the vial, bring the **PF-4455242 hydrochloride** powder to room temperature to prevent condensation.
- Weighing: On a calibrated analytical balance, accurately weigh the desired amount of **PF-4455242 hydrochloride**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.09 mg of the compound (see calculation below).
 - Calculation:
 - Molecular Weight (MW) = 408.99 g/mol
 - Desired Concentration (C) = 10 mM = 0.01 mol/L
 - Desired Volume (V) = 1 mL = 0.001 L
 - Mass (m) = $C \times V \times MW = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 408.99 \text{ g/mol} = 0.00409 \text{ g} = 4.09 \text{ mg}$
- Solubilization: Add the weighed **PF-4455242 hydrochloride** to a sterile microcentrifuge tube. Add the calculated volume of anhydrous, sterile DMSO. For 4.09 mg, add 1 mL of DMSO.
- Mixing: Cap the tube tightly and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (25-30°C) may be used to aid dissolution if necessary.
- Storage: Store the resulting 10 mM stock solution in aliquots at -20°C for long-term use to avoid repeated freeze-thaw cycles. For short-term use, the solution can be stored at 4°C for up to a week.

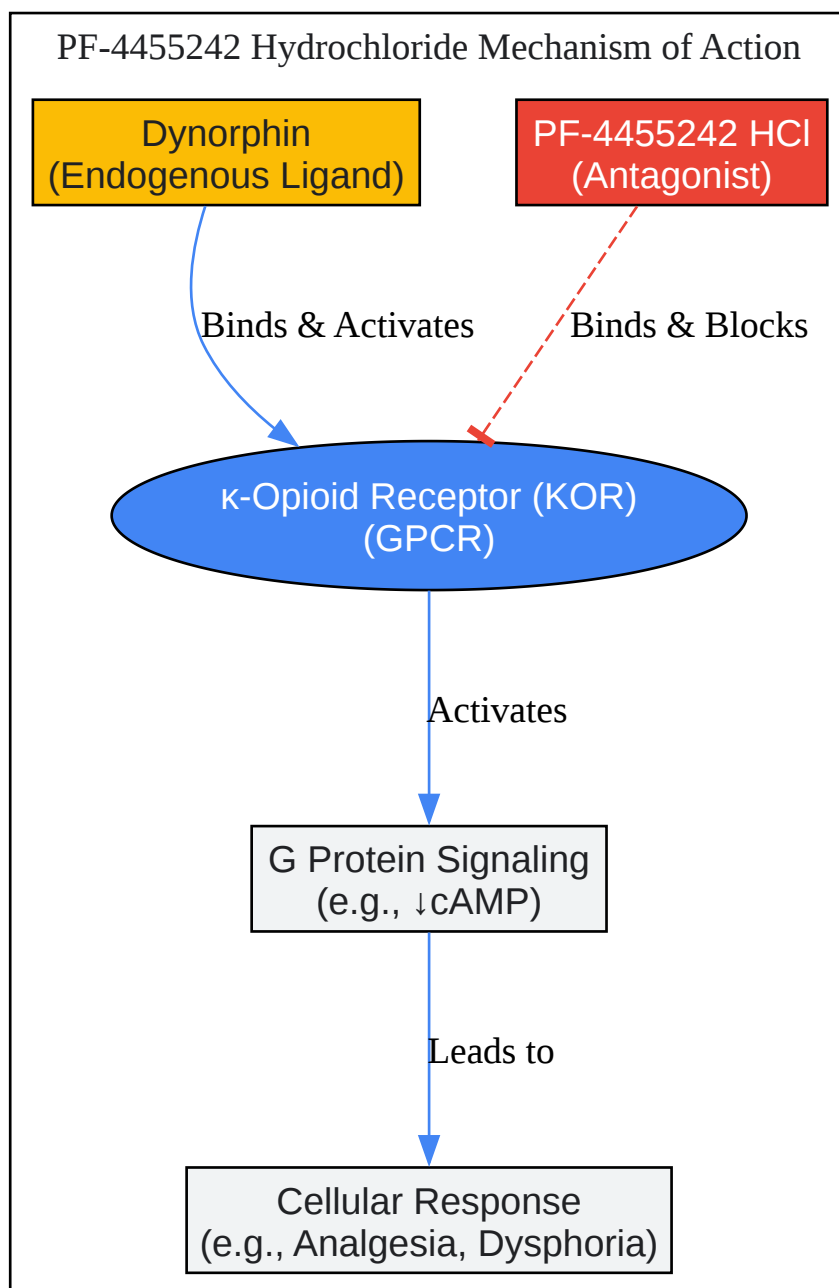
Safety Precautions:

- **PF-4455242 hydrochloride** is for research use only and not for human or veterinary use.[\[5\]](#)
- Handle the compound and the DMSO solvent in a well-ventilated area, preferably a chemical fume hood.

- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, at all times.

Mandatory Visualizations





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- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of PF-4455242 Hydrochloride Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610034#preparation-of-pf-4455242-hydrochloride-stock-solutions]

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